

# In-depth Technical Guide: 1,1-Dibromo-2,2-dimethylcyclopropane

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## Compound of Interest

Compound Name: 1,1-Dibromo-2,2-dimethylcyclopropane

CAS No.: 32264-50-9

Cat. No.: B15899729

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## A Core Building Block for Advanced Drug Discovery and Organic Synthesis

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,1-Dibromo-2,2-dimethylcyclopropane**, a key reagent in modern organic synthesis. We will delve into its chemical and physical properties, detailed experimental protocols for its synthesis, and its significant applications, particularly in the generation of strained ring systems valuable in medicinal chemistry.

## Compound Data

**1,1-Dibromo-2,2-dimethylcyclopropane** is a halogenated cyclopropane derivative. Its physical and chemical properties are summarized in the table below.

| Property          | Value                                         |
|-------------------|-----------------------------------------------|
| CAS Number        | 32264-50-9                                    |
| Molecular Formula | C <sub>5</sub> H <sub>8</sub> Br <sub>2</sub> |
| Molecular Weight  | 227.927 g/mol                                 |
| Boiling Point     | 154.5 °C at 760 mmHg                          |
| Density           | 1.918 g/cm <sup>3</sup>                       |
| Flash Point       | 34.6 °C                                       |
| Vapor Pressure    | 4.08 mmHg at 25 °C                            |

## Synthesis of 1,1-Dibromo-2,2-dimethylcyclopropane

The most common and efficient method for the synthesis of **1,1-Dibromo-2,2-dimethylcyclopropane** is the dibromocyclopropanation of 2-methylpropene (isobutylene). This reaction proceeds via the in-situ generation of dibromocarbene (:CBr<sub>2</sub>) from bromoform (CHBr<sub>3</sub>) and a strong base.

## Experimental Protocol: Dibromocyclopropanation of 2-Methylpropene

This protocol is adapted from the general procedure for the dihalocyclopropanation of alkenes. [\[1\]](#)

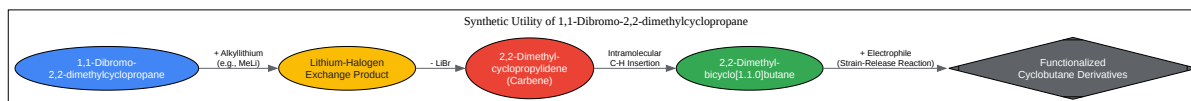
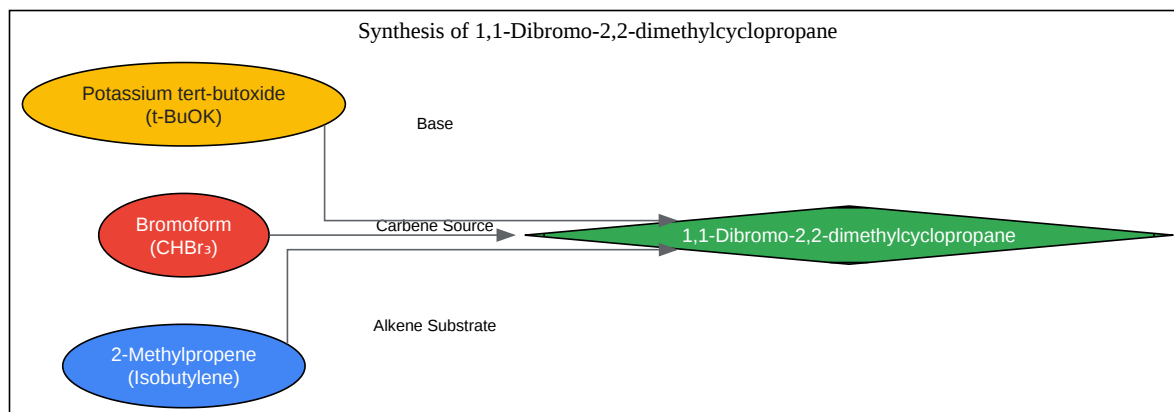
Materials:

- 2-Methylpropene (isobutylene)
- Bromoform (CHBr<sub>3</sub>)
- Potassium tert-butoxide (t-BuOK)
- Anhydrous pentane or hexane
- Anhydrous diethyl ether

- Ice-water bath
- Standard glassware for inert atmosphere reactions

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a nitrogen inlet, a solution of potassium tert-butoxide in anhydrous diethyl ether is prepared.
- The flask is cooled to 0 °C in an ice-water bath.
- A solution of 2-methylpropene and bromoform in anhydrous pentane is added dropwise to the stirred suspension of potassium tert-butoxide over a period of 1-2 hours, maintaining the temperature at 0 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 12-24 hours.
- The reaction is then quenched by the slow addition of water.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure.
- The crude product is purified by fractional distillation under reduced pressure to yield **1,1-Dibromo-2,2-dimethylcyclopropane** as a colorless liquid.



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## References

- 1. [masterorganicchemistry.com](http://masterorganicchemistry.com) [masterorganicchemistry.com]
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